

experimental protocol for testing Cereclor flame retardancy

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Compound of Interest

Compound Name: Cereclor

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An Application Note on Standardized Protocols for Evaluating the Flame Retardancy of **Cereclor™** Chlorinated Paraffins

For Researchers, Scientists, and Product Development Professionals

Abstract

Cereclor™, a brand of chlorinated paraffins, is widely utilized as a flame retardant additive in a variety of polymeric materials, including plastics, coatings, adhesives, and sealants.[1][2][3][4] The efficacy of **Cereclor™** in enhancing the fire resistance of these materials is quantified through standardized testing protocols. This document provides detailed experimental procedures for key flame retardancy tests, including the UL 94 vertical burn test and Cone Calorimetry (ASTM E1354), to ensure accurate and reproducible evaluation. Data presentation guidelines and visualizations of experimental workflows are included to aid researchers in the comprehensive assessment of **Cereclor™** performance.

Introduction to Cereclor™ as a Flame Retardant

Cereclor™ chlorinated paraffins (CPs) are complex mixtures of polychlorinated n-alkanes.[4] They are categorized by carbon-chain length (short, medium, or long) and the degree of chlorination, which typically ranges from 35% to over 70% by weight.[1][4] Grades with high chlorine content (approximately 70%) are particularly effective as flame retardants.[4] When a material containing **Cereclor™** is exposed to high heat, it decomposes and releases hydrogen chloride (HCl).[5] This gas interferes with the combustion process in the vapor phase by

scavenging free radicals ($H\bullet$, $OH\bullet$) that propagate the flame, thus inhibiting combustion. Additionally, it promotes the formation of a char layer on the material's surface, which acts as an insulating barrier, reducing heat transfer and limiting the release of flammable volatiles.

Key Experimental Protocols for Flame Retardancy

To evaluate the performance of **Cereclor**TM in a given polymer matrix, standardized testing is essential. The following protocols describe two of the most widely accepted methods: the UL 94 vertical burn test for classification and cone calorimetry for quantitative fire behavior analysis.

UL 94 Vertical Burn Test (V-0, V-1, V-2 Classification)

The UL 94 test is a cornerstone for assessing the flammability of plastic materials used in electronic devices and appliances.^{[6][7][8]} It classifies materials based on their ability to self-extinguish after exposure to a flame.^[9]

Objective: To determine the V-0, V-1, or V-2 classification of a polymer compounded with **Cereclor**TM.

Methodology:

- Specimen Preparation:
 - Prepare a blend of the base polymer with the desired concentration (by weight) of the selected **Cereclor**TM grade.
 - Mold at least 10 test specimens per thickness to be tested, with standard dimensions of 125 mm x 13 mm.
 - Condition five specimens for 48 hours at 23°C and 50% relative humidity.
 - Condition the other five specimens for 7 days at 70°C.^[10]
- Apparatus:
 - UL 94 test chamber

- Bunsen burner with a 20 mm high blue flame
- Specimen clamp and support stand
- Timer (accurate to 0.1 seconds)
- Dry, absorbent surgical cotton
- Procedure:
 - Mount a conditioned specimen vertically with its longitudinal axis vertical, such that the lower end is 10 mm above the Bunsen burner tube.[\[10\]](#)
 - Place a layer of dry surgical cotton on a flat surface 300 mm below the specimen.[\[10\]](#)[\[11\]](#)
 - Apply the 20 mm blue flame to the center of the lower edge of the specimen for 10 seconds and then remove it.[\[10\]](#)
 - Record the afterflame time (t1), which is the duration of flaming combustion after the first flame application.
 - As soon as flaming combustion ceases, immediately reapply the flame for an additional 10 seconds.[\[10\]](#)
 - After the second flame removal, record the afterflame time (t2) and the afterglow time (t3, duration of glowing combustion).[\[12\]](#)
 - Record whether any flaming drips or particles ignite the surgical cotton below.[\[10\]](#)
 - Record whether the specimen burns with flaming or glowing combustion up to the holding clamp.[\[10\]](#)
 - Repeat the test for all conditioned specimens.

Data Presentation: UL 94 Vertical Burn Classification Criteria

Criteria	V-0	V-1	V-2
Afterflame time for each individual specimen (t1 or t2)	≤ 10 seconds[10]	≤ 30 seconds[10]	≤ 30 seconds[10]
Total afterflame time for any set of 5 specimens ($\Sigma t1 + \Sigma t2$)	≤ 50 seconds[10]	≤ 250 seconds[10]	≤ 250 seconds[10]
Afterflame plus afterglow time for each specimen after the second flame application (t2 + t3)	≤ 30 seconds[10]	≤ 60 seconds[10]	≤ 60 seconds[10]
Flaming drips igniting cotton	Not allowed[10]	Not allowed[10]	Allowed[10]
Combustion up to the holding clamp	Not allowed[10]	Not allowed[10]	Not allowed[10]

Cone Calorimetry (ASTM E1354 / ISO 5660)

The cone calorimeter is a highly effective instrument for obtaining quantitative data on the reaction of materials to fire under simulated real-world conditions.[13] It operates on the oxygen consumption principle, where the amount of heat released is directly proportional to the amount of oxygen consumed during combustion.[14][15]

Objective: To quantitatively measure the fire performance characteristics of a polymer containing **Cereclor™**.

Methodology:

- Specimen Preparation:
 - Prepare specimens with dimensions of 100 mm x 100 mm and a specific thickness.

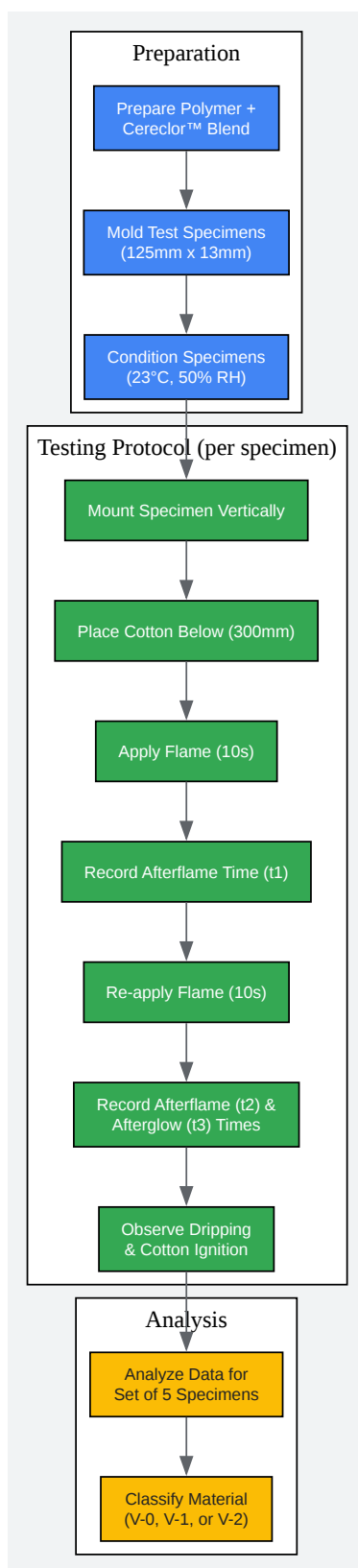
- Condition the specimens at 23°C and 50% relative humidity until a constant mass is achieved.[16]
- Apparatus:
 - Cone Calorimeter (e.g., compliant with ASTM E1354 standard).[16]
- Procedure:
 - Calibrate the instrument according to the manufacturer's instructions and the relevant standard.
 - Place the specimen in the sample holder, typically in a horizontal orientation.
 - Expose the specimen to a pre-determined level of constant radiant heat flux from the conical heater, typically between 20-50 kW/m². [15][16]
 - A spark igniter is used to ignite the pyrolysis gases released from the material's surface.
 - Data acquisition begins at the start of the exposure and continues until flaming ceases or for a specified duration.
 - Key parameters are calculated automatically by the instrument's software based on the continuous measurement of oxygen concentration and mass loss.

Data Presentation: Key Parameters from Cone Calorimetry

Parameter	Abbreviation	Description	Expected Effect of Cereclor™
Time to Ignition	TTI	The time it takes for the specimen to ignite after being exposed to the heat flux.[13]	Increase
Heat Release Rate & Peak HRR	HRR, PHRR	The rate at which heat is released during combustion; the peak value is a critical indicator of fire intensity.[13][14]	Decrease
Total Heat Released	THR	The total amount of heat generated throughout the test. [13][14]	Decrease
Mass Loss Rate	MLR	The rate at which the specimen's mass decreases during combustion.[14]	Decrease
Smoke Production Rate & Total	SPR, TSP	The rate and total amount of smoke generated, measured by light obscuration. [13][14]	Variable, may increase due to incomplete combustion
Effective Heat of Combustion	EHC	The ratio of the heat released to the mass lost; indicates the efficiency of combustion.[14]	Decrease (indicates gas-phase flame inhibition)

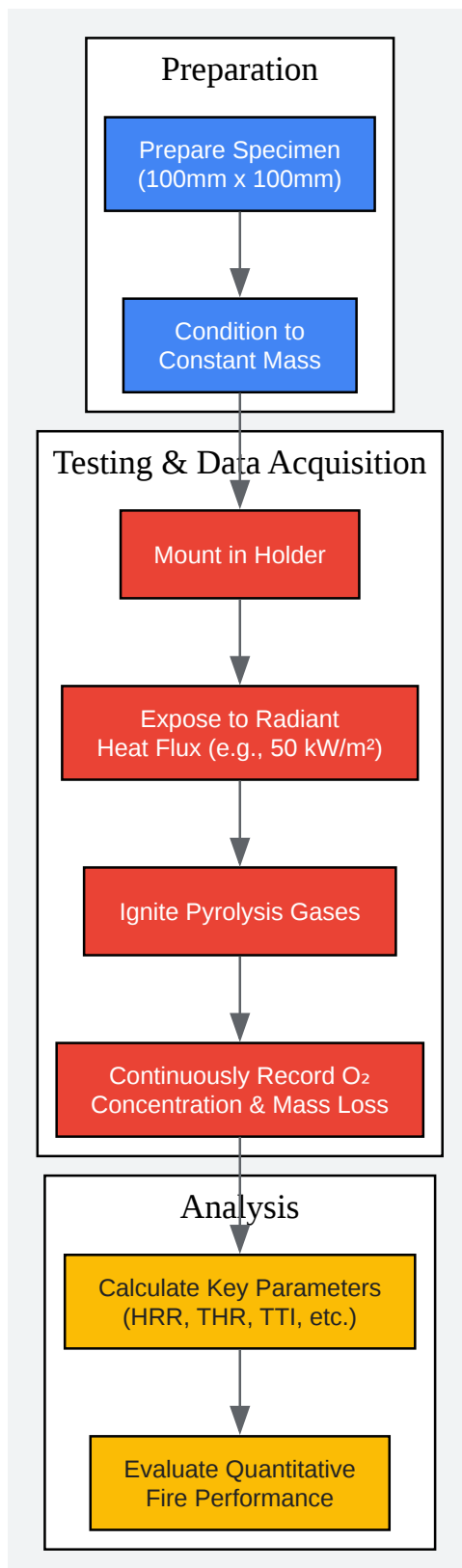
Visualized Workflows and Mechanisms

To further clarify the experimental processes and the underlying scientific principles, the following diagrams are provided.



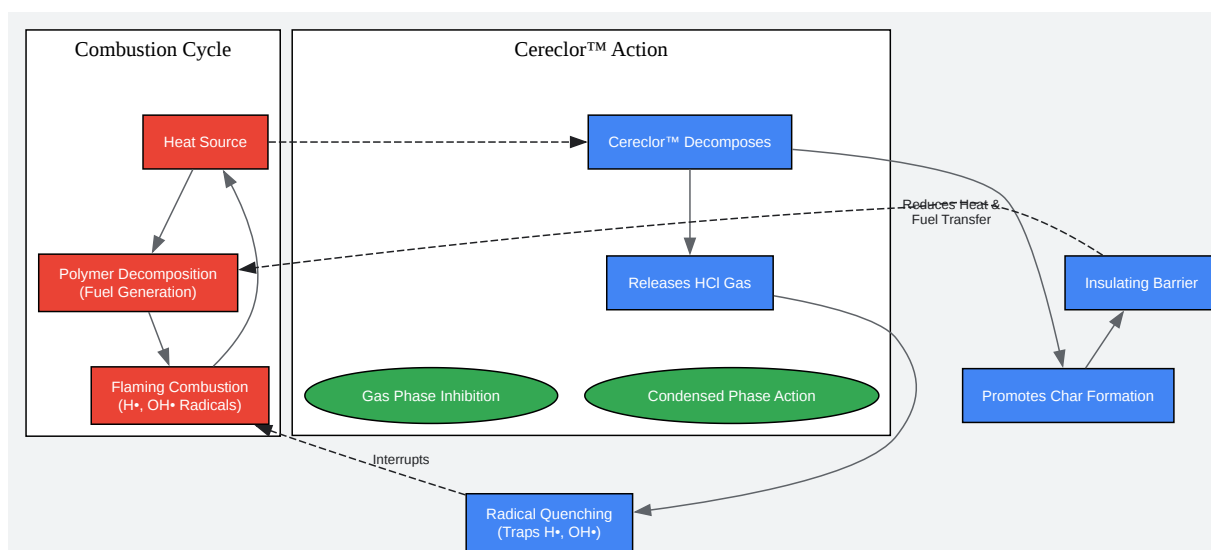
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Caption: Experimental workflow for the UL 94 vertical flame test.



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Caption: Workflow for cone calorimeter testing (ASTM E1354).



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Caption: Simplified mechanism of **Cereclor™** flame retardancy.

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References

- 1. Cereclor|Chlorinated Paraffin for Industrial Research [benchchem.com]
- 2. Cereclor | Coatings, Adhesives, Sealants and Elastomers Applications [tri-iso.com]
- 3. Chlorinated Paraffin Archives | Sea-Land Chemical Company [sealandchem.com]
- 4. CERECLOR - escom Chemie GmbH [escom-chemie.com]
- 5. tri-iso.com [tri-iso.com]
- 6. Flame Retardant Testing Standards and Selection of Flame Retardants - GO YEN CHEMICAL INDUSTRIAL CO LTD [goyenchemical.com]
- 7. protolabs.com [protolabs.com]
- 8. testtextile.com [testtextile.com]
- 9. specialchem.com [specialchem.com]
- 10. UL94 V-0, V-1, & V-2 Flammability Standard | [rtpcompany.com]
- 11. mgchemicals.com [mgchemicals.com]
- 12. boedeker.com [boedeker.com]
- 13. mdpi.com [mdpi.com]
- 14. flame-retardant.alfa-chemistry.com [flame-retardant.alfa-chemistry.com]
- 15. Cone Calorimeter | NIST [nist.gov]
- 16. fpl.fs.usda.gov [fpl.fs.usda.gov]
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